

Molecular Structure of Conformationally Locked Cy3B Amine: A Technical Guide

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Compound of Interest

Compound Name: Cy3B amine (chloride)

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Executive Summary

Cy3B Amine represents a significant evolution in cyanine fluorophore engineering.^[1] Unlike standard Cyanine-3 (Cy3), which suffers from low quantum yield (~0.^[1]^[2]15) due to non-radiative decay via cis-trans photoisomerization, Cy3B employs a conformationally locked polymethine bridge.^[1]^[3] This rigidification restricts torsional rotation, boosting the fluorescence quantum yield to 0.67–0.92 and extending the fluorescence lifetime to ~2.8 ns. The "Amine" derivative specifically provides a primary amine (-NH₂) handle, enabling orthogonal conjugation to carboxyl-activated targets (e.g., NHS esters) or serving as a scaffold for further functionalization (e.g., click chemistry motifs).^[1]

Molecular Architecture & Chemical Mechanics^[1]

The Rigidification Paradox

Standard Cy3 consists of two indole rings connected by a flexible trimethine (polymethine) bridge. Upon excitation, this flexible bridge allows the molecule to rotate around its carbon-carbon bonds, entering a "dark" state (photoisomerization) rather than emitting a photon.

Cy3B solves this by bridging the polymethine chain. The structure incorporates a saturated carbon strap that connects the nitrogen atoms of the indole rings to the central carbon of the methine chain (or bridges the rings themselves), effectively "locking" the chromophore in a planar, all-trans configuration.

Structural Specifications (Cy3B Amine)

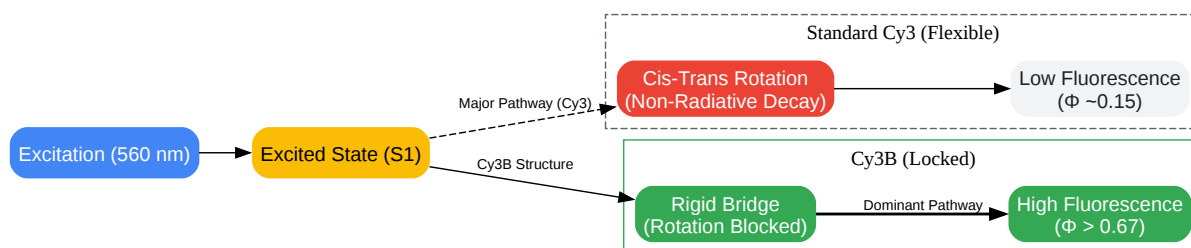
- Core Chromophore: Rigidified trimethine cyanine.[\[1\]](#)
- Formula (Typical): $C_{37}H_{47}ClN_4O_5S$ (varies by counterion and linker length).[\[1\]](#)
- Molecular Weight: ~695.32 Da (chloride salt).[\[1\]](#)
- Reactive Moiety: Primary Amine ($-NH_2$), typically attached via a C6-alkyl linker to one of the indole nitrogens or the rigidifying strap, ensuring minimal steric interference with the chromophore.[\[1\]](#)
- Solubility Groups: Sulfonate ($-SO_3^-$) groups are often retained on the indole rings to maintain aqueous solubility and prevent aggregation-induced quenching (H-dimer formation).[\[1\]](#)

Photophysical Profile

Property	Value	Mechanistic Implication
Excitation Max	559–566 nm	Red-shifted vs. Cy3 (550 nm) due to planarization.[1]
Emission Max	570–578 nm	Stokes shift ~12 nm; ideal for TRITC/Cy3 filters.[1]
Extinction Coeff.[1][4][5][6][7][8] ()	~130,000 M ⁻¹ cm ⁻¹	High absorptivity ensures bright signal at low copy numbers.[1]
Quantum Yield ()	0.67 (protein) – 0.90+ (free)	>4x brighter than Cy3. Lack of rotation eliminates non-radiative decay channels.[1]
Fluorescence Lifetime ()	~2.8 ns	Longer lifetime allows for fluorescence lifetime imaging (FLIM) separation from background.[1]

Photophysical Mechanics: The "Locked" Advantage

The following diagram illustrates the suppression of non-radiative decay in Cy3B compared to standard Cy3.



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Figure 1: Mechanistic comparison of excitation decay pathways.^[1] Cy3B blocks the isomerization route, forcing energy emission as photons.

Experimental Protocol: Conjugation of Cy3B Amine

Cy3B Amine is primarily used to label carboxyl-containing biomolecules (activated as NHS esters) or to synthesize "Click" reagents (e.g., Cy3B-Tetrazine).^[1]

Workflow: Carboxyl-to-Amine Conjugation

Objective: Covalently attach Cy3B Amine to a target molecule (e.g., a modified oligonucleotide or a small molecule drug with an activated ester).^[1]

Materials:

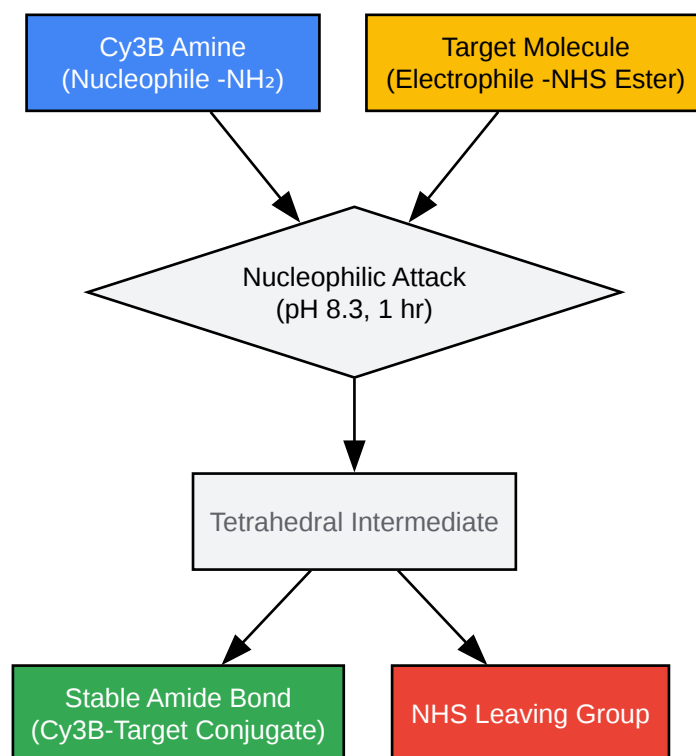
- Cy3B Amine (lyophilized).
- Target Molecule (must contain NHS-ester or similar amine-reactive group).^[1]^[9]
- Buffer: Anhydrous DMSO or DMF (for stock); 0.1 M Sodium Bicarbonate (pH 8.3) for reaction.
- Purification: HPLC or Gel Filtration (Sephadex G-25).^[1]

Step-by-Step Protocol:

- Stock Preparation: Dissolve Cy3B Amine in anhydrous DMSO to 10 mM. Note: Cy3B is hygroscopic; equilibrate vial to room temp before opening.
- Activation (If Target is Carboxyl): If the target has a free carboxyl (-COOH), activate it first using EDC/NHS in MES buffer (pH 5.^[1]0) for 15 mins. If Target is already an NHS-ester, skip to step 3.^[1]
- Conjugation Reaction:
 - Mix Target (NHS-ester) with Cy3B Amine at a 1:1.2 molar ratio (slight excess of dye ensures complete target labeling, or reverse ratio if dye is precious).

- Adjust solvent to 0.1 M NaHCO_3 (pH 8.3).[1] Crucial: Avoid primary amine buffers like Tris or Glycine.[1]
- Incubate for 1 hour at Room Temperature (RT) in the dark.
- Quenching: Add 100 mM Tris or Glycine (pH 8.0) to quench unreacted NHS esters.
- Purification:
 - Small Molecules: Reverse-phase HPLC (C18 column, Acetonitrile/Water gradient).
 - Proteins/Oligos: Size-exclusion chromatography or dialysis to remove free Cy3B Amine.[1]
- Validation: Measure Absorbance at 280 nm (protein) and 560 nm (Cy3B). Calculate Degree of Labeling (DOL) using

Conjugation Logic Diagram



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Figure 2: Reaction pathway for Cy3B Amine conjugation to activated esters.[1]

Applications & Strategic Advantages

Single-Molecule FRET (smFRET)

Cy3B is the "Gold Standard" donor for smFRET due to its high quantum yield and lack of fluctuations.[1] Standard Cy3 exhibits "blinking" caused by transient isomerization to dark states. Cy3B eliminates this, providing a continuous photon stream essential for tracking fast conformational changes in proteins or DNA.

Super-Resolution Microscopy (STORM/PALM)

While Cy3B is generally "locked" and non-blinking (making it poor for STORM which requires blinking), it is excellent for STED (Stimulated Emission Depletion) microscopy due to its photostability, allowing it to withstand high-intensity depletion lasers without rapid bleaching.[1]

DNA/RNA Labeling

Cooper et al. (2004) demonstrated that Cy3B-labeled oligonucleotides show significantly higher sensitivity in qPCR and hybridization assays compared to Cy3, as the rigid structure prevents quenching interactions with the DNA bases (specifically Guanosine).

References

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